

Spectroscopic Characterization of 4-Amino-6-bromopicolinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Amino-6-bromopicolinic acid

CAS No.: 1060811-27-9

Cat. No.: B11885474

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This technical guide provides an in-depth analysis of the expected spectroscopic signature of **4-Amino-6-bromopicolinic acid**. As of the time of this writing, a comprehensive set of experimental spectra for this specific compound is not readily available in public-domain literature or databases. Consequently, this document leverages established principles of spectroscopy and comparative data from analogous structures to predict and interpret the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **4-Amino-6-bromopicolinic acid**. This approach offers a robust framework for researchers, scientists, and drug development professionals engaged in the synthesis, identification, or quality control of this and related compounds.

Introduction to 4-Amino-6-bromopicolinic Acid and its Spectroscopic Analysis

4-Amino-6-bromopicolinic acid is a substituted pyridine derivative, a class of compounds of significant interest in medicinal chemistry and materials science. The precise arrangement of the amino, bromo, and carboxylic acid functional groups on the picolinic acid scaffold dictates its chemical reactivity, binding properties, and potential biological activity.

Spectroscopic techniques are indispensable for the unambiguous structural elucidation and purity assessment of such molecules.

- NMR (Nuclear Magnetic Resonance) spectroscopy provides detailed information about the carbon-hydrogen framework, revealing the connectivity and chemical environment of each atom.
- IR (Infrared) spectroscopy identifies the functional groups present in the molecule by probing their characteristic vibrational frequencies.
- MS (Mass Spectrometry) determines the molecular weight and can offer insights into the molecular structure through analysis of fragmentation patterns.

This guide will dissect the predicted spectroscopic data for **4-Amino-6-bromopicolinic acid**, explaining the causal relationships between its molecular structure and its spectral output.

Molecular Structure and Atom Numbering

To facilitate a clear and unambiguous discussion of the spectroscopic data, the following atom numbering scheme will be used throughout this guide.

Caption: Molecular structure of **4-Amino-6-bromopicolinic acid** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. The chemical environment of each proton (^1H) and carbon (^{13}C) nucleus results in a unique resonance frequency.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **4-Amino-6-bromopicolinic acid** is expected to show two signals in the aromatic region corresponding to the two protons on the pyridine ring, in addition to signals from the amine and carboxylic acid protons. The electron-donating amino group at the C4 position will cause significant shielding (upfield shift) of the adjacent protons, while the electron-withdrawing bromine atom and the pyridine nitrogen will have a deshielding effect (downfield shift).

Table 1: Predicted ^1H NMR Data for **4-Amino-6-bromopicolinic acid**

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
H3	~6.8 - 7.0	Singlet (s)	1H	Shielded by the adjacent C4-NH ₂ group. Appears as a singlet due to the absence of adjacent protons.
H5	~7.5 - 7.7	Singlet (s)	1H	Deshielded by the adjacent C6-Br group and the ring nitrogen. Appears as a singlet due to the absence of adjacent protons.
NH ₂	~5.0 - 6.0	Broad Singlet (br s)	2H	Chemical shift can vary with solvent and concentration. Broadening is due to quadrupole effects and chemical exchange.
COOH	~12.0 - 13.0	Broad Singlet (br s)	1H	Highly deshielded proton of the carboxylic acid group. Its signal is often broad and may

exchange with
D₂O.

Note: Predictions are based on typical chemical shifts for substituted pyridines and data from 4-aminopicolinic acid.^[1] The exact values can vary depending on the solvent and concentration.

Predicted ¹³C NMR Spectrum

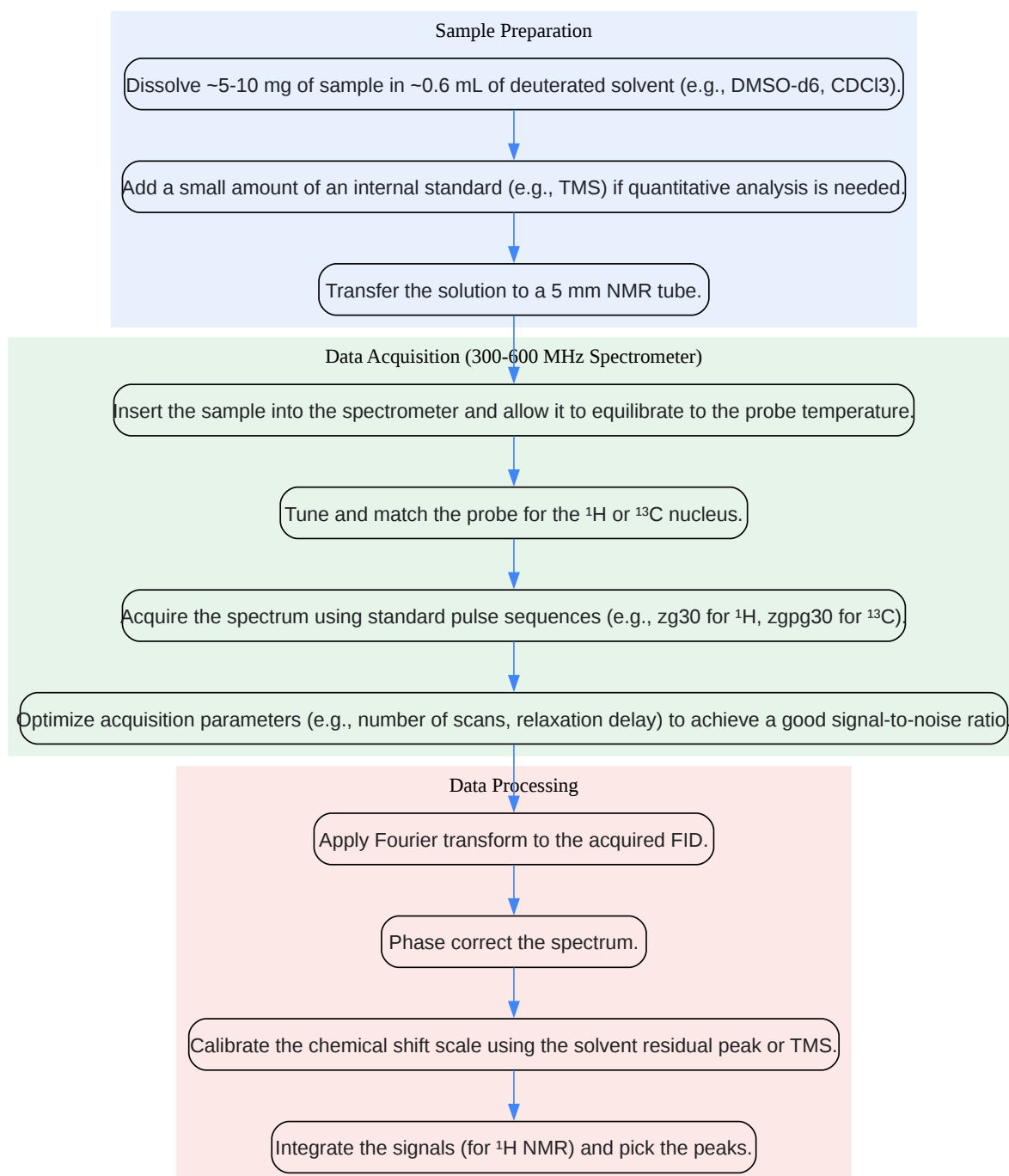
The ¹³C NMR spectrum will provide information on the carbon backbone of the molecule. The chemical shifts are highly sensitive to the electronic effects of the substituents.

Table 2: Predicted ¹³C NMR Data for **4-Amino-6-bromopicolinic acid**

Carbon Atom	Predicted Chemical Shift (δ, ppm)	Rationale
C2	~165 - 170	Carbon of the carboxylic acid group, highly deshielded.
C3	~110 - 115	Shielded by the adjacent amino group.
C4	~155 - 160	Carbon directly attached to the electron-donating amino group, significantly deshielded.
C5	~115 - 120	Influenced by the deshielding effect of the adjacent bromine.
C6	~140 - 145	Carbon directly attached to the electronegative bromine atom.
COOH (C7)	~168 - 173	Carboxylic acid carbonyl carbon, typically found in this region.

Experimental Protocol for NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural determination.



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Caption: Standard workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

FT-IR spectroscopy is a rapid and non-destructive technique that identifies the functional groups within a molecule. Each functional group absorbs infrared radiation at a characteristic frequency, corresponding to its vibrational modes (e.g., stretching, bending).

Predicted IR Absorption Bands

The IR spectrum of **4-Amino-6-bromopicolinic acid** will be characterized by the vibrations of its key functional groups. Data for 4-aminopicolinic acid shows characteristic bands for N-H, O-H, C=O, and aromatic C=C/C=N vibrations.^[1]

Table 3: Predicted Major IR Absorption Bands for **4-Amino-6-bromopicolinic acid**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Intensity
3500 - 3300	N-H Stretch	Primary Amine (-NH ₂)	Medium-Strong
3300 - 2500	O-H Stretch	Carboxylic Acid (-COOH)	Broad, Strong
~1700 - 1680	C=O Stretch	Carboxylic Acid (-COOH)	Strong
~1640 - 1600	N-H Bend	Primary Amine (-NH ₂)	Medium
~1600 - 1450	C=C and C=N Stretch	Pyridine Ring	Medium-Strong
~1300 - 1200	C-O Stretch	Carboxylic Acid (-COOH)	Medium
~1250 - 1150	C-N Stretch	Aryl Amine	Medium
~700 - 550	C-Br Stretch	Bromo-aromatic	Medium-Weak

Experimental Protocol for FT-IR Spectroscopy

The acquisition of an IR spectrum is typically straightforward, often using an Attenuated Total Reflectance (ATR) accessory.

- **Instrument Preparation:** Ensure the FT-IR spectrometer is powered on and has undergone its startup diagnostics.
- **Background Scan:** Record a background spectrum of the clean ATR crystal. This is crucial as it will be subtracted from the sample spectrum to remove interferences from atmospheric CO₂ and water vapor.
- **Sample Application:** Place a small amount of the solid **4-Amino-6-bromopicolinic acid** powder directly onto the ATR crystal.
- **Pressure Application:** Use the instrument's pressure clamp to ensure firm and even contact between the sample and the crystal.
- **Sample Scan:** Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Data Analysis:** The resulting spectrum (in units of % Transmittance or Absorbance vs. Wavenumber) is then analyzed to identify the characteristic absorption bands.
- **Cleaning:** Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol) after analysis.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and can reveal structural information through the analysis of its fragmentation pattern upon ionization.

Predicted Mass Spectrum

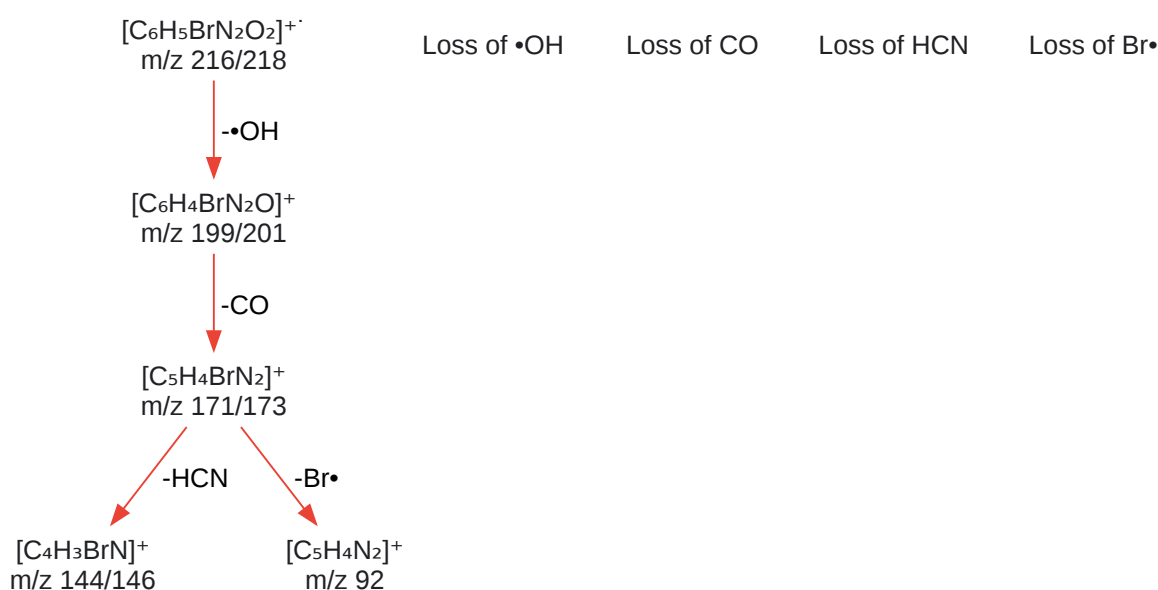
For **4-Amino-6-bromopicolinic acid** (C₆H₅BrN₂O₂), the key feature in the mass spectrum will be the molecular ion peak (M⁺). Due to the natural isotopic abundance of bromine (⁷⁹Br ≈ 50.7% and ⁸¹Br ≈ 49.3%), the molecular ion will appear as a pair of peaks (an M and M+2 peak) of nearly equal intensity, separated by 2 m/z units.

- Molecular Weight (using ^{79}Br): 215.95 g/mol
- Molecular Weight (using ^{81}Br): 217.95 g/mol

Therefore, the electron ionization (EI) mass spectrum should show prominent peaks at m/z 216 and m/z 218.

Predicted Fragmentation Pathway

In EI-MS, the molecular ion can undergo fragmentation. A primary and highly characteristic fragmentation for a carboxylic acid is the loss of the carboxyl group.



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Sources

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